

# The Industrial Potential of 4-Butoxy-3-methoxybenzaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 4-Butoxy-3-methoxybenzaldehyde

Cat. No.: B1271677

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Introduction: **4-Butoxy-3-methoxybenzaldehyde**, a vanillin derivative, is an aromatic aldehyde with significant potential across various industrial sectors, including pharmaceuticals, flavors, and fragrances. Its structural similarity to vanillin, a widely used flavoring agent and chemical intermediate, suggests a range of applications stemming from its unique physicochemical properties. This technical guide provides an in-depth overview of the synthesis, potential industrial applications, and biological significance of **4-Butoxy-3-methoxybenzaldehyde**, tailored for a scientific audience.

## Chemical and Physical Properties

**4-Butoxy-3-methoxybenzaldehyde** is characterized by the presence of a butoxy group at the C4 position and a methoxy group at the C3 position of the benzaldehyde ring. These functional groups play a crucial role in determining its reactivity, solubility, and olfactory properties.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>3</sub> <a href="#">[1]</a>
Molecular Weight	208.25 g/mol <a href="#">[1]</a>
CAS Number	51301-87-2 <a href="#">[1]</a>
Appearance	Not explicitly stated in search results, but likely a liquid or low-melting solid.
Solubility	Expected to be soluble in organic solvents.

## Synthesis of 4-Butoxy-3-methoxybenzaldehyde

The primary synthetic route to **4-Butoxy-3-methoxybenzaldehyde** is through the Williamson ether synthesis, a well-established method for forming ethers.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This reaction involves the O-alkylation of vanillin (4-hydroxy-3-methoxybenzaldehyde) with a butyl halide.

## Experimental Protocol: Williamson Ether Synthesis of 4-Butoxy-3-methoxybenzaldehyde

This protocol is a generalized procedure based on the synthesis of similar vanillin ethers and may require optimization.

Materials:

- Vanillin (4-hydroxy-3-methoxybenzaldehyde)
- 1-Bromobutane (or 1-iodobutane)
- Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>) or Sodium Hydroxide (NaOH)
- Acetone or Dimethylformamide (DMF)
- Dichloromethane (for extraction)
- Saturated sodium bicarbonate solution

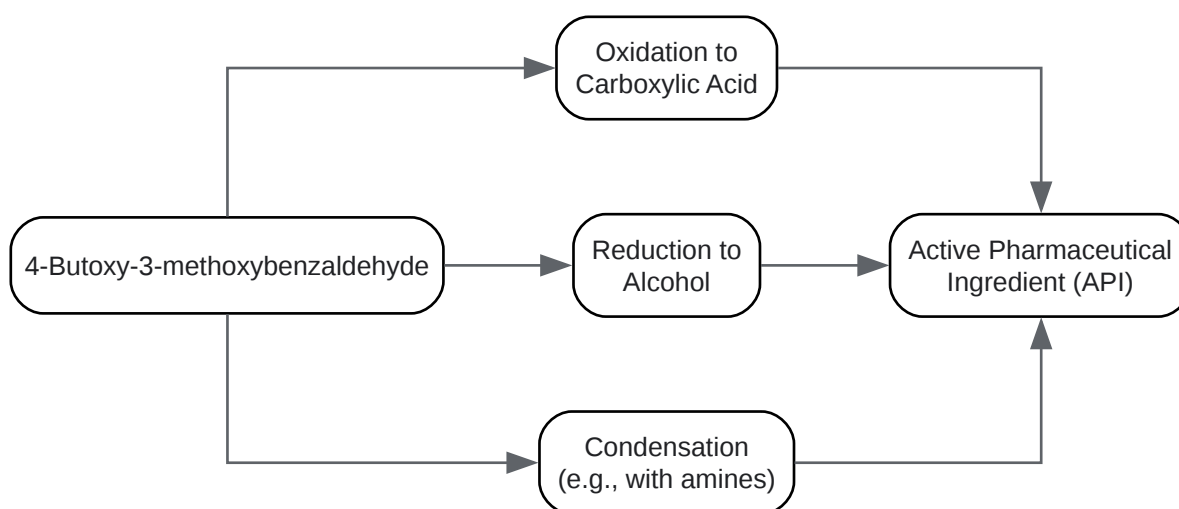
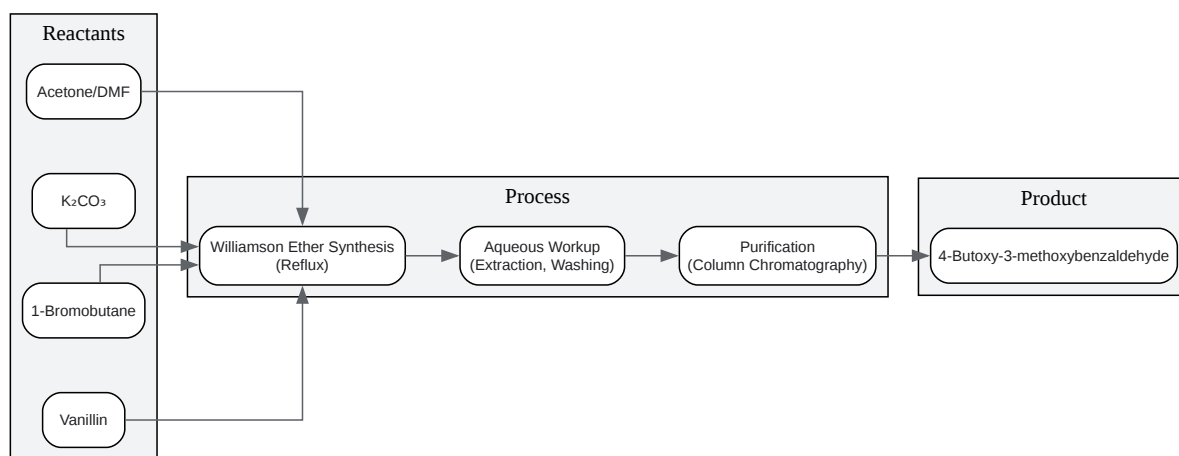
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

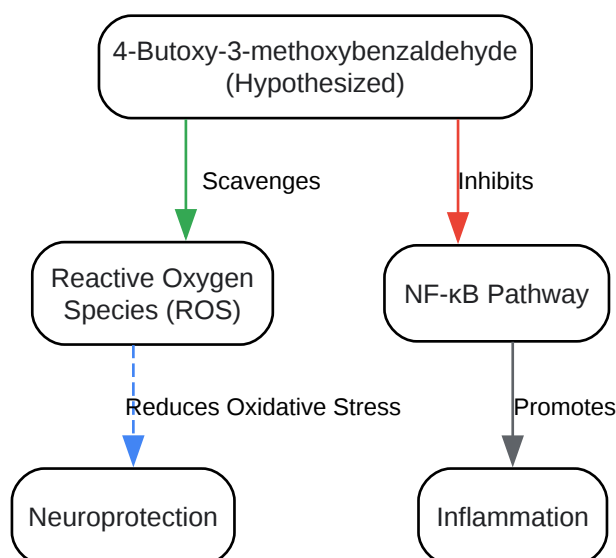
Procedure:

- In a round-bottom flask, dissolve vanillin (1 equivalent) in acetone or DMF.
- Add potassium carbonate (1.5-2 equivalents) to the solution.
- Add 1-bromobutane (1.1-1.5 equivalents) to the reaction mixture.
- Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure to remove the solvent.
- Dissolve the residue in dichloromethane and wash with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Concentrate the filtrate to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **4-Butoxy-3-methoxybenzaldehyde**.

Quantitative Data (Hypothetical):

- Yield: 85-95% (dependent on reaction conditions and purification)
- Purity: >98% (as determined by GC-MS and NMR)





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## References

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